

"scale-up synthesis of N-(2-hydroxy-4-methylphenyl)formamide"

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Compound of Interest

Compound Name: *N*-(2-hydroxy-4-methylphenyl)formamide

Cat. No.: B8519175

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Application Note: Process Development & Scale-Up Guide

Executive Summary

This application note details a robust, scalable protocol for the synthesis of **N-(2-hydroxy-4-methylphenyl)formamide** (CAS: 4921-38-4). This compound is a critical intermediate in the synthesis of bioactive heterocycles, specifically 6-methylbenzoxazole derivatives, and serves as a fragment in various drug discovery campaigns targeting kinase inhibition.

The primary challenge in scaling this reaction is Chemoselectivity. The ortho-hydroxy group on the aniline precursor creates a high risk of premature cyclodehydration to the benzoxazole impurity under standard formylation conditions. This guide presents a kinetic control strategy using aqueous formic acid and sodium formate to maximize yield while suppressing cyclization.

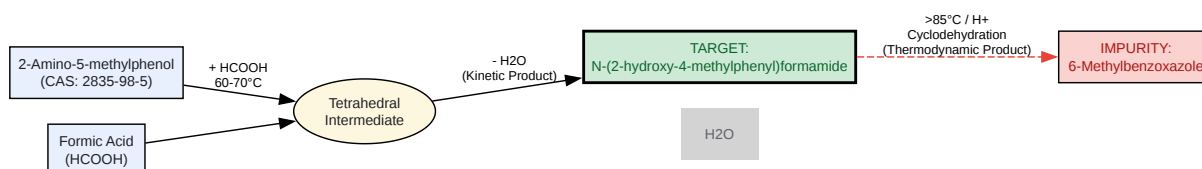
Retrosynthetic Analysis & Reaction Pathway

The synthesis is a direct N-formylation of 2-amino-5-methylphenol (also known as 6-amino-m-cresol).

Chemical Strategy:

- Starting Material: 2-Amino-5-methylphenol (CAS: 2835-98-5).[1]
- Reagent: Formic Acid (85-98%).
- Catalyst/Buffer: Sodium Formate (to buffer acidity and prevent acid-catalyzed cyclization).
- Critical Impurity: 6-methylbenzoxazole (formed via dehydration of the target formamide).

Diagram 1: Reaction Scheme & Competitive Pathways



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Caption: Competitive reaction pathways. Strict temperature control (<75°C) is required to arrest the reaction at the Formamide stage and prevent conversion to the Benzoxazole.

Critical Process Parameters (CPPs)

To ensure batch-to-batch consistency and safety, the following parameters must be strictly controlled.

Parameter	Set Point	Range	Rationale
Stoichiometry	1.0 : 2.5 (Amine : Acid)	2.0 – 3.0 eq	Excess formic acid acts as both reagent and solvent.
Temperature	65°C	60°C – 70°C	CRITICAL: >75°C accelerates cyclization to benzoxazole. <55°C results in slow conversion.
Reaction Time	4 Hours	3 – 5 Hours	Extended time at heat increases impurity profile.
Quench Method	Water Precipitation	0°C – 5°C	Rapid cooling and dilution forces precipitation of the product, leaving unreacted acid in the mother liquor.

Detailed Experimental Protocol (Scale: 100g Input)

Safety Precaution: Formic acid is corrosive and releases Carbon Monoxide (CO) upon decomposition. Perform all operations in a well-ventilated fume hood. 2-Amino-5-methylphenol is a skin sensitizer.

Step 1: Reactor Charging

- Equip a 1 L Jacketed Glass Reactor with an overhead mechanical stirrer (PTFE impeller), internal temperature probe, and reflux condenser.
- Charge 100.0 g (0.812 mol) of 2-Amino-5-methylphenol (Solid).
- Add 20.0 g of Sodium Formate (Solid).

- Note: Sodium formate acts as a buffer. It reduces the acidity of the medium slightly, which kinetically disfavors the acid-catalyzed dehydration to benzoxazole.
- Begin slow agitation (150 RPM).

Step 2: Reagent Addition & Reaction

- Charge 250 mL of 85% Formic Acid slowly via an addition funnel over 20 minutes.
 - Exotherm Alert: A mild exotherm will occur (approx. 5-10°C rise).
- Once addition is complete, heat the jacket to bring the internal temperature to 65°C.
- Maintain 65°C for 3 to 4 hours.
- IPC (In-Process Control): At T=3h, sample 50 µL into MeOH for HPLC analysis.
 - Target: Starting Material < 1.0%.[\[2\]](#)
 - Stop Criteria: If Benzoxazole impurity > 2.0%, terminate immediately.

Step 3: Workup & Isolation

- Cool the reaction mass to 20°C.
- Prepare a separate vessel with 1000 mL of Deionized Water, chilled to 0-5°C.
- Slowly pour the reaction mixture into the chilled water with vigorous stirring (400 RPM).
 - Observation: The product will precipitate immediately as a beige/off-white solid.
- Stir the slurry at 0-5°C for 60 minutes to ensure complete maturation of the crystal habit.
- Filter the solids using a Büchner funnel (Polypropylene cloth).
- Wash: Rinse the cake with 2 x 200 mL chilled water to remove residual formic acid.
 - pH Check: The final wash filtrate should be pH > 4.0.

Step 4: Drying

- Dry the wet cake in a vacuum oven at 45°C for 12 hours.
 - Caution: Do not exceed 50°C during drying, as wet acidic cake can still cyclize.
- Yield: Expected dry weight: 110 – 115 g (90-94% Yield).
- Appearance: Off-white to pale beige powder.

Analytical Specifications & Quality Control

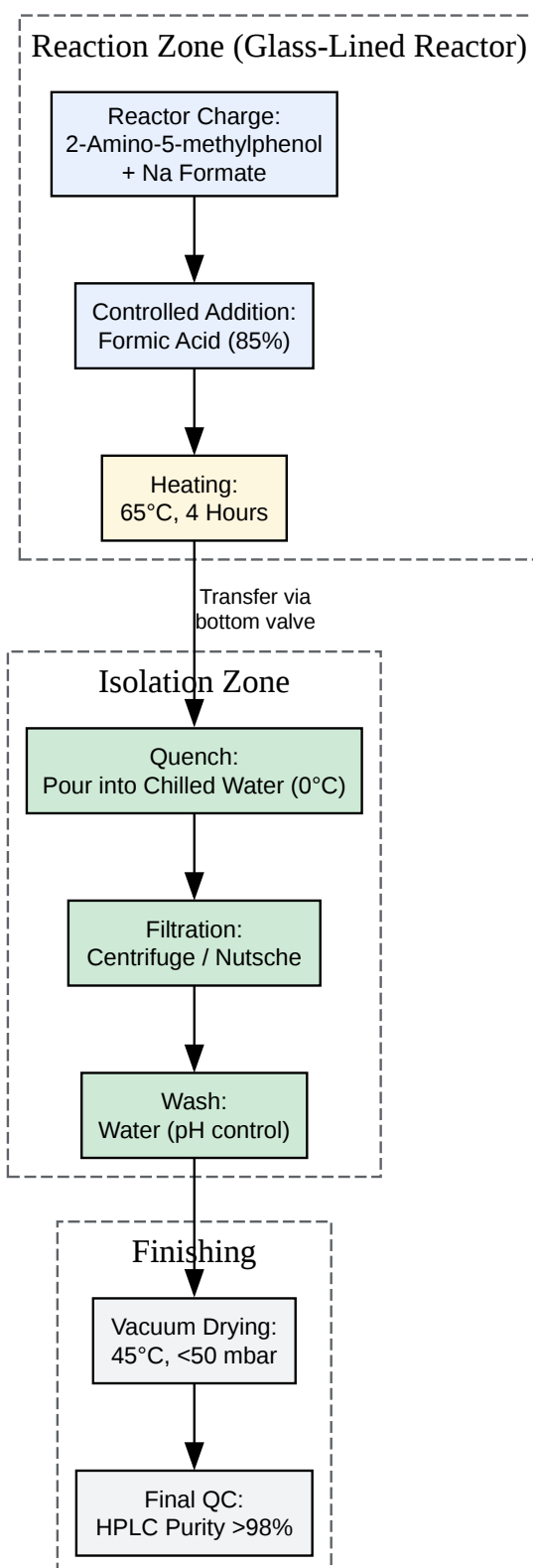
Test	Method	Specification
Appearance	Visual	Off-white to beige solid
Purity	HPLC (254 nm)	> 98.0% (Area %)
Impurity A	HPLC (Benzoxazole)	< 0.5%
Impurity B	HPLC (Starting Amine)	< 0.5%
Identity	¹ H-NMR (DMSO-d ₆)	Conforms to structure
Melting Point	DSC / Capillary	138°C – 142°C

NMR Diagnostic Signals (DMSO-d₆):

- Formyl Proton (-CHO): Distinctive doublet/singlet around δ 8.2 - 8.3 ppm (rotamers exist).
- Amide Proton (-NH): Broad singlet around δ 9.5 - 9.8 ppm.
- Phenolic Proton (-OH): Broad singlet around δ 9.0 - 10.0 ppm.

Process Flow Diagram (Scale-Up Logic)

This diagram illustrates the unit operations required for transferring this process to a Pilot Plant (Kilolab).



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Caption: Unit operation workflow for kilogram-scale production. Note the specific temperature controls at the Reaction and Drying stages to prevent impurity formation.

Troubleshooting & Optimization

Issue: High Benzoxazole Impurity (>1.0%)

- Cause: Reaction temperature exceeded 70°C or reaction time was too long.
- Correction: Reduce temperature to 60°C and increase time by 1 hour. Ensure efficient heat transfer in the reactor jacket.

Issue: Low Yield / Product Loss in Mother Liquor

- Cause: Final quench temperature was too high (>10°C), increasing solubility of the formamide.
- Correction: Ensure quench water is <5°C. Increase the water:reaction volume ratio to 5:1 to salt out the product.

Issue: Coloration (Dark Brown Product)

- Cause: Oxidation of the starting aminophenol prior to reaction.
- Correction: Use nitrogen inertion during the solid charging step. Add a pinch of Sodium Metabisulfite (0.5 wt%) during the quench step as an antioxidant.

References

- Chemical Identity & Properties: National Center for Biotechnology Information. PubChem Compound Summary for CID 219488, **N-(2-hydroxy-4-methylphenyl)formamide**. URL: [\[Link\]](#)
- General Formylation Protocols: "Formylation of Amines." Organic Syntheses, Coll.[2][3] Vol. 3, p. 590 (1955). (General reference for formic acid mediated formylation). URL:[\[Link\]](#)
- Benzoxazole Formation Mechanism: "Synthesis of Benzoxazoles from o-Aminophenols." Journal of Organic Chemistry. (Provides context on the cyclization risks). URL:[\[Link\]](#)

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Sources

- [1. 2-Amino-5-methylphenol | CAS 2835-98-5 | SCBT - Santa Cruz Biotechnology \[scbt.com\]](#)
- [2. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [3. Organic Syntheses Procedure \[orgsyn.org\]](#)
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